

6-Pyrrolidin-1-yl-nicotinic Acid: A Potential Fragment for Drug Discovery

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Compound of Interest

Compound Name: 6-Pyrrolidin-1-yl-nicotinic acid

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Fragment-based drug discovery (FBDD) has emerged as a powerful strategy for the identification of novel lead compounds. This approach relies on the screening of low molecular weight compounds, or "fragments," that exhibit weak but efficient binding to a biological target. These initial hits can then be optimized and grown into more potent, drug-like molecules. **6-Pyrrolidin-1-yl-nicotinic acid**, a heterocyclic compound incorporating both a pyridine and a pyrrolidine moiety, presents an intriguing scaffold for FBDD. This technical guide provides a comprehensive overview of **6-Pyrrolidin-1-yl-nicotinic acid**, including its synthesis, chemical properties, and potential applications in drug discovery, based on available data.

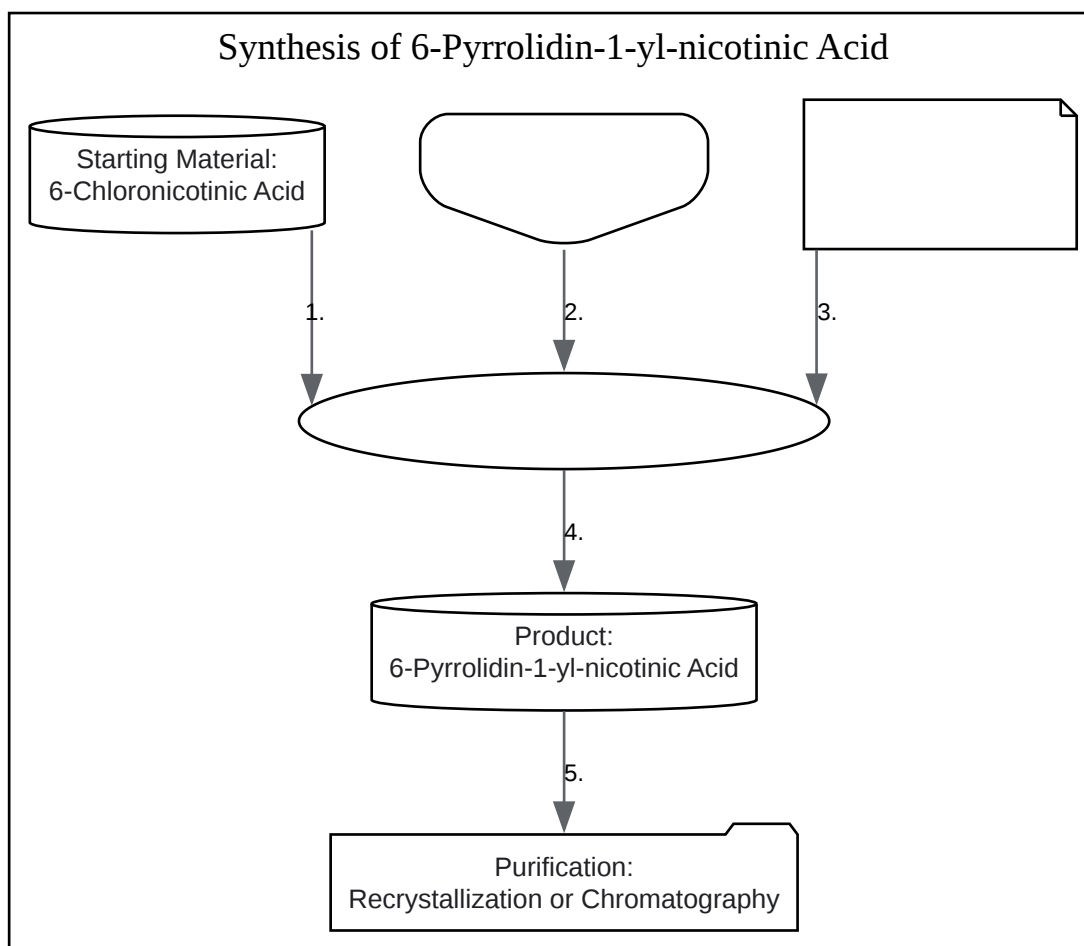
Chemical and Physical Properties

6-Pyrrolidin-1-yl-nicotinic acid is a white crystalline solid. A summary of its key chemical and physical properties is presented in the table below.

Property	Value
CAS Number	210963-95-4
Molecular Formula	C10H12N2O2
Molecular Weight	192.21 g/mol
Melting Point	259-261 °C
Synonyms	3-Pyridinecarboxylic acid, 6-(1-pyrrolidinyl)-; 2-(Pyrrolidin-1-yl)pyridine-5-carboxylic acid; 6-(1-Pyrrolidinyl)-3-pyridinecarboxylic acid

Synthesis

The synthesis of **6-Pyrrolidin-1-yl-nicotinic acid** typically proceeds from 6-chloronicotinic acid. The following workflow illustrates a general synthetic route.



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A generalized workflow for the synthesis of **6-Pyrrolidin-1-yl-nicotinic acid**.

Experimental Protocol: General Synthesis of 6-Pyrrolidin-1-yl-nicotinic Acid from 6-Chloronicotinic Acid

This protocol is a generalized representation based on common organic synthesis methodologies for similar compounds.

- **Reaction Setup:** To a solution of 6-chloronicotinic acid in a suitable solvent such as dimethylformamide (DMF), add a base, for example, potassium carbonate.
- **Addition of Reagent:** Add an excess of pyrrolidine to the reaction mixture.

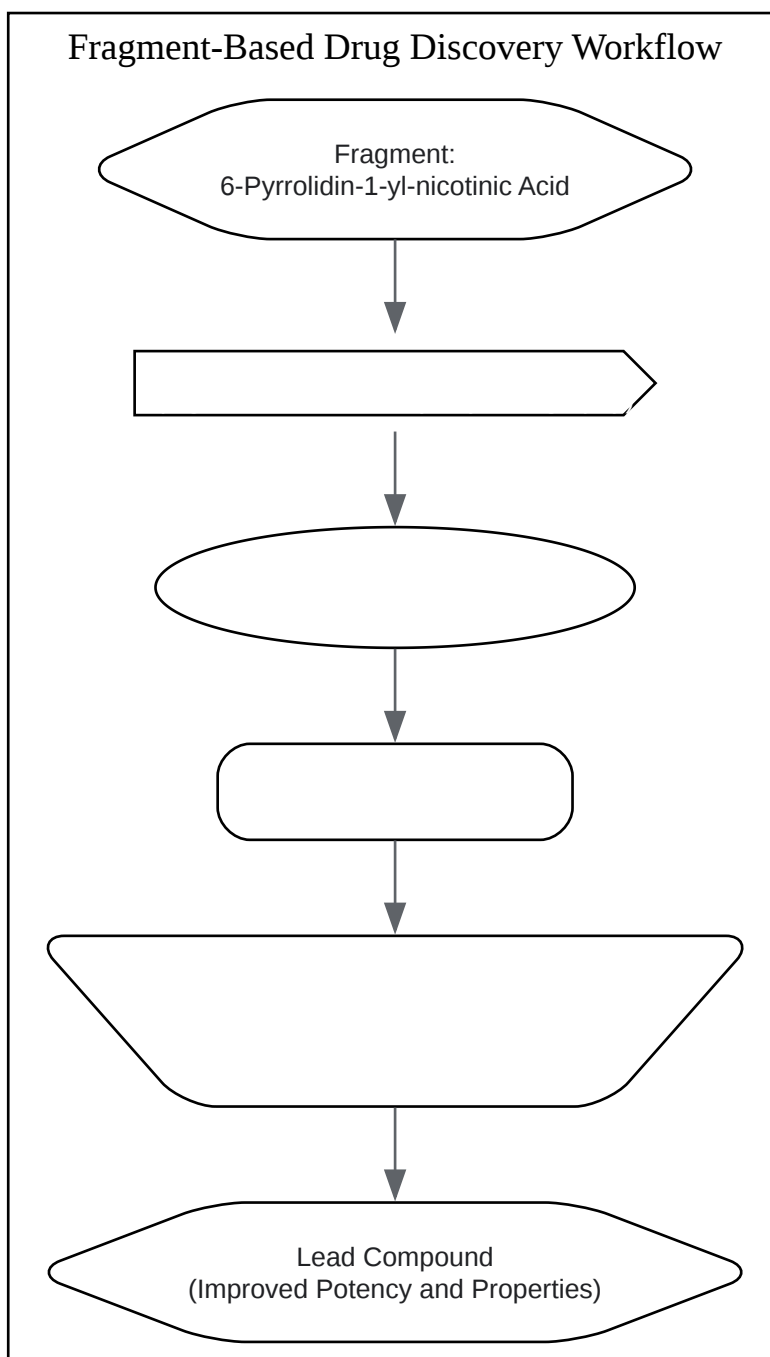
- **Reaction Conditions:** Heat the mixture at an elevated temperature (e.g., 80-120 °C) and stir for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, the reaction mixture is typically poured into water and acidified with an acid like hydrochloric acid to precipitate the product.
- **Purification:** The crude product can be collected by filtration and purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography to yield pure **6-Pyrrolidin-1-yl-nicotinic acid**.

Potential as a Fragment in Drug Discovery

The pyrrolidine ring is a common motif in many natural products and approved drugs, valued for its ability to introduce three-dimensionality into a molecule, which can be advantageous for binding to protein targets.[1][2] Similarly, the nicotinic acid scaffold is a well-known pharmacophore present in various biologically active compounds.[3] The combination of these two moieties in **6-Pyrrolidin-1-yl-nicotinic acid** results in a fragment with desirable properties for FBDD:

- **Low Molecular Weight:** With a molecular weight of 192.21 g/mol, it adheres to the "Rule of Three" often applied in fragment screening.
- **Defined 3D Shape:** The non-planar pyrrolidine ring provides a distinct three-dimensional vector for exploration of protein binding pockets.
- **Hydrogen Bonding Capabilities:** The carboxylic acid group and the nitrogen atoms in both rings can participate in hydrogen bonding interactions with a target protein.
- **Synthetic Tractability:** The core structure is amenable to chemical modification at several positions, allowing for fragment growing and linking strategies.

The following diagram illustrates the conceptual workflow of utilizing **6-Pyrrolidin-1-yl-nicotinic acid** in a fragment-based drug discovery campaign.



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Conceptual workflow for FBDD using **6-Pyrrolidin-1-yl-nicotinic acid**.

Biological Activity and Potential Targets

While specific biological data for **6-Pyrrolidin-1-yl-nicotinic acid** is not extensively available in the public domain, the constituent moieties suggest potential areas of interest. Nicotinic acid

and its derivatives are known to interact with nicotinic acid receptors (e.g., GPR109A) and are involved in lipid metabolism.[4] The pyrrolidine scaffold is present in a wide range of biologically active molecules, including inhibitors of enzymes such as dipeptidyl peptidase-4 (DPP-4) and various kinases.[1]

Derivatives of nicotinic acid have been explored for a variety of therapeutic applications, including as anti-inflammatory, antimicrobial, and anticancer agents.[3] Similarly, compounds containing a pyrrolidine ring have shown a broad spectrum of biological activities.

Conclusion and Future Directions

6-Pyrrolidin-1-yl-nicotinic acid represents a promising, yet underexplored, fragment for use in drug discovery campaigns. Its favorable physicochemical properties, synthetic accessibility, and the proven track record of its constituent scaffolds in medicinal chemistry make it an attractive starting point for the development of novel therapeutics. Future research should focus on screening this fragment against a diverse range of biological targets to identify initial hits. Subsequent structural biology studies would be invaluable in elucidating the binding mode of this fragment, thereby guiding structure-based design efforts to optimize its potency and drug-like properties. The systematic exploration of derivatives of **6-Pyrrolidin-1-yl-nicotinic acid** could unlock new avenues for the treatment of various diseases.

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